

A Comprehensive Technical Guide to 2-Bromo-5-iodotoluene

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Compound of Interest

Compound Name: 2-Bromo-5-iodotoluene

Cat. No.: B1273150

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromo-5-iodotoluene** (CAS No. 202865-85-8), a versatile halogenated aromatic compound. Its unique substitution pattern, featuring both a bromine and an iodine atom on the toluene scaffold, makes it a valuable building block in organic synthesis, particularly for the development of complex molecules in the pharmaceutical and materials science sectors. The differential reactivity of the carbon-halogen bonds allows for selective and sequential functionalization through various cross-coupling reactions.

Physicochemical Properties of 2-Bromo-5-iodotoluene

The following table summarizes the key physicochemical properties of **2-Bromo-5-iodotoluene**. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value
CAS Number	202865-85-8 [1] [2] [3] [4] [5]
IUPAC Name	1-Bromo-4-iodo-2-methylbenzene [2]
Molecular Formula	C ₇ H ₆ BrI [2] [3] [4]
Molecular Weight	296.93 g/mol [3] [4]
Appearance	Clear pale yellow to yellow liquid [2]
Boiling Point	264 °C [4]
Density	2.062 g/cm ³ [4]
Refractive Index	1.6470-1.6510 @ 20°C [2]
Purity	≥98.0% (GC) [2] [5]

Synthesis of 2-Bromo-5-iodotoluene

2-Bromo-5-iodotoluene can be synthesized through a multi-step process starting from o-toluidine. The following is a representative experimental protocol based on established chemical transformations.[\[6\]](#)[\[7\]](#)

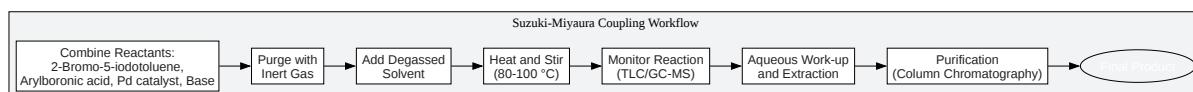
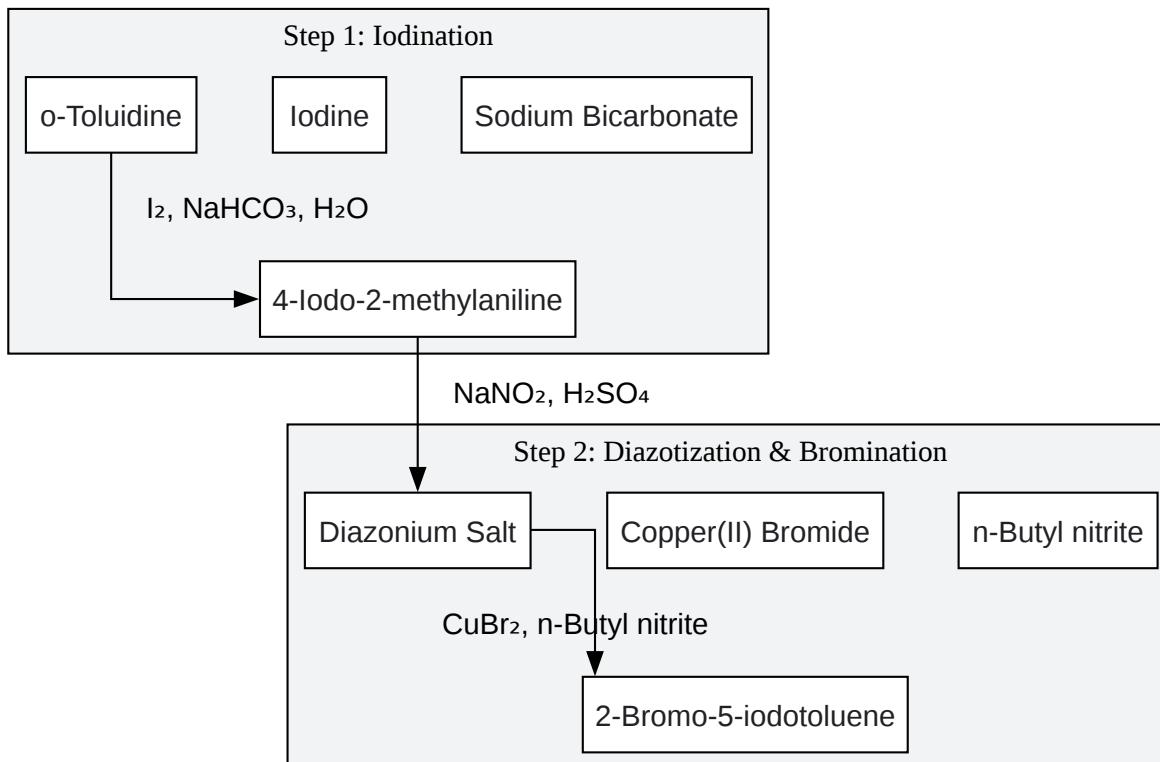
Experimental Protocol: Synthesis from o-Toluidine

Step 1: Iodination of o-Toluidine to form 4-Iodo-2-methylaniline

- In a suitable reaction vessel, dissolve o-toluidine and sodium bicarbonate in water.
- Cool the mixture to 10-15 °C with constant stirring.
- Add iodine to the cooled solution. The reaction is typically carried out for approximately 1.5 hours at 20 °C.[\[6\]](#)
- Upon completion, the resulting 4-iodo-2-methylaniline can be isolated and purified for the next step.

Step 2: Diazotization and Bromination (Sandmeyer-type reaction) of 4-Iodo-2-methylaniline

- Prepare a solution of 4-iodo-2-methylaniline in an acidic medium, such as a mixture of sulfuric acid and water, and cool it to below 10 °C.
- Slowly add a solution of sodium nitrite to the cooled aniline solution to form the diazonium salt. Maintain the temperature below 10 °C throughout the addition.
- In a separate vessel, prepare a solution of copper(II) bromide in acetonitrile or cuprous bromide in hydrobromic acid.[6][7]
- Slowly add the prepared diazonium salt solution to the copper bromide solution. This reaction is typically heated to around 65 °C.[6]
- Vigorous nitrogen evolution will be observed. Once the reaction subsides, the mixture is worked up.
- The crude **2-Bromo-5-iodotoluene** is then purified, typically by distillation under reduced pressure, to yield the final product.



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